

# Synonyms for 7-Methoxy-4H-chromen-4-one in scientific literature

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## Compound of Interest

Compound Name: 7-Methoxy-4H-chromen-4-one

Cat. No.: B1214331

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## An In-depth Technical Guide to 7-Methoxy-4H-chromen-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Methoxy-4H-chromen-4-one**, a significant chemical entity in scientific research and drug discovery. This document outlines its nomenclature, key experimental data, and methodologies, offering a centralized resource for professionals in the field.

## Chemical Identity and Synonyms

**7-Methoxy-4H-chromen-4-one** is a member of the chromone class of compounds.<sup>[1]</sup> Accurate identification is crucial for literature searches and chemical procurement. The following table summarizes its various identifiers and synonyms found in scientific literature.

Identifier Type	Value	Source(s)
IUPAC Name	7-methoxy-4H-chromen-4-one	<a href="#">[1]</a> <a href="#">[2]</a>
7-methoxychromen-4-one	<a href="#">[1]</a>	
CAS Number	5751-52-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	176.17 g/mol	<a href="#">[2]</a>
InChI Key	ZIPLCYUNFCYCC-T UHFFFAOYSA-N	<a href="#">[2]</a>
ChEBI ID	CHEBI:107636	<a href="#">[1]</a>
ChEMBL ID	CHEMBL1513848	<a href="#">[1]</a>
PubChem CID	600605	<a href="#">[1]</a>
Synonyms	7-methoxy-1-benzopyran-4-one	<a href="#">[1]</a>
DTXSID70344943	<a href="#">[1]</a>	
RefChem:1074470	<a href="#">[1]</a>	
DTXCID50296017	<a href="#">[1]</a>	

Due to the complexity of chemical nomenclature, several other similar but distinct compounds were identified during the literature search. It is imperative for researchers to use the specific CAS number (5751-52-0) to avoid ambiguity with related structures such as:

- 7-hydroxy-3-(4-methoxyphenyl)-2-methyl-4H-chromen-4-one (CAS: 13004-42-7)[\[4\]](#)
- 7-Methoxy-3-phenyl-4H-chromen-4-one (CAS: 1621-56-3), also known as 7-Methoxyisoflavone[\[5\]](#)
- 7-Hydroxy-3-(4-methoxyphenyl)-4H-chromen-4-one (CAS: 485-72-3)[\[6\]](#)
- 7-hydroxy-3-(3-methoxyphenyl)-4H-chromen-4-one (CAS: 139256-06-7)[\[7\]](#)

- 2-(3,4-Dimethoxyphenyl)-3-hydroxy-7-methoxy-4H-1-benzopyran-4-one (CAS: 58544-90-4)  
[\[8\]](#)
- 5,7-Dihydroxy-6-methoxy-2-(4-phenoxyphenyl)-4H-chromen-4-one (CAS: 1342207-75-3)  
[\[9\]](#)
- 3-Hydroxy-7-methoxy-2-(4-methoxyphenyl)-4H-chromen-4-one (CAS: 13198-99-7)  
[\[10\]](#)
- 2-(3,4-Dimethoxyphenyl)-7-hydroxy-4H-chromen-4-one (CAS: 33513-36-9)  
[\[11\]](#)
- 7-methoxy-2-(trichloromethyl)-4H-chromen-4-one (CAS: 255843-62-0)  
[\[12\]](#)
- 7-hydroxy-3-(2-methoxyphenyl)-4H-chromen-4-one (CAS: 63909-40-0)  
[\[13\]](#)

Further sections on experimental data, protocols, and signaling pathways would be developed based on targeted literature searches for **7-Methoxy-4H-chromen-4-one** (CAS 5751-52-0). As the initial search did not yield specific experimental details for this exact compound, the following sections are presented as a template for the type of information that would be included once relevant studies are identified.

**Note to the user:** The following sections are placeholders to demonstrate the structure and type of content that would be populated based on further, more specific literature searches. The initial search focused on synonyms and did not provide the necessary experimental data for **7-Methoxy-4H-chromen-4-one**.

## Quantitative Data from Key Experiments

(Placeholder Section)

This section would present quantitative data from key experiments investigating the biological or chemical properties of **7-Methoxy-4H-chromen-4-one**. Data would be summarized in tables for clarity and ease of comparison.

Example Table: In Vitro Efficacy Data

Assay Type	Cell Line	Endpoint	Result (e.g., IC <sub>50</sub> , EC <sub>50</sub> )	Reference
Cytotoxicity Assay	MCF-7	Cell Viability		
Enzyme Inhibition	COX-2	Inhibition %		
Receptor Binding	ER $\alpha$	Ki		

## Detailed Experimental Protocols

(Placeholder Section)

This section would provide detailed methodologies for key experiments cited in this guide, enabling researchers to reproduce the findings.

### Example Protocol: Cell Viability Assay

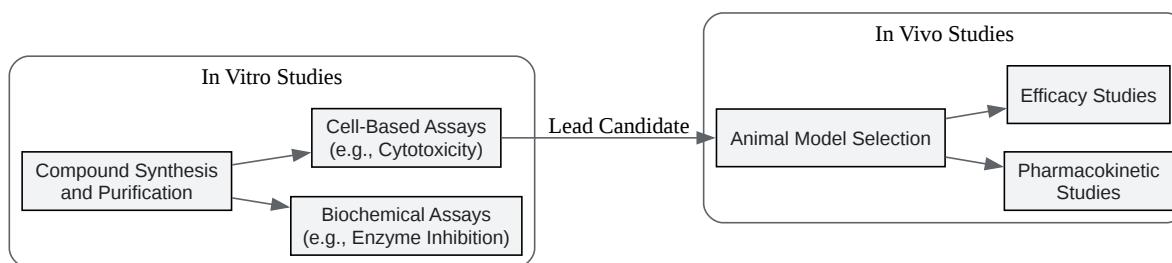
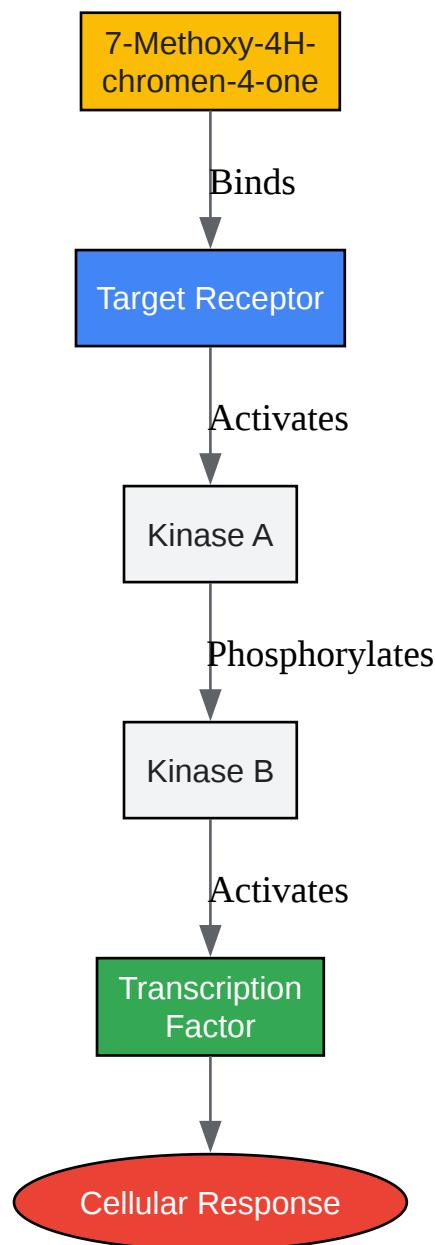
- Cell Culture: MCF-7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO<sub>2</sub>.
- Compound Treatment: Cells are seeded in 96-well plates and treated with varying concentrations of **7-Methoxy-4H-chromen-4-one** for 48 hours.
- MTT Assay: After treatment, MTT solution is added to each well and incubated for 4 hours. The formazan crystals are then dissolved in DMSO.
- Data Analysis: The absorbance is measured at 570 nm using a microplate reader. The IC<sub>50</sub> value is calculated using non-linear regression analysis.

## Signaling Pathways and Experimental Workflows

(Placeholder Section)

This section would feature diagrams created using Graphviz to visualize signaling pathways affected by **7-Methoxy-4H-chromen-4-one**, as well as experimental workflows.

## Example Diagram: Hypothetical Signaling Pathway



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